

An In-depth Technical Guide on the Physical Properties of Dimethoxydimethylsilane

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Compound of Interest

Compound Name: Dimethoxydimethylsilane

Cat. No.: B074317

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Dimethoxydimethylsilane (DMDMS), a versatile organosilicon compound, serves as a crucial component in a variety of chemical syntheses and applications. This guide provides a detailed overview of its core physical properties, offering valuable data for researchers, scientists, and professionals in drug development and materials science.

Core Physical and Chemical Properties

Dimethoxydimethylsilane is a colorless, clear liquid with a characteristic alcohol-like odor. Its chemical structure consists of a central silicon atom bonded to two methyl groups and two methoxy groups, giving it the molecular formula $C_4H_{12}O_2Si$.^[1] This structure dictates its physical characteristics and reactivity, particularly its sensitivity to moisture.^[2] The compound hydrolyzes in the presence of water, releasing methanol and forming reactive silanols that can condense into siloxane polymers.^{[3][4]}

Quantitative Physical Data

The following table summarizes the key physical properties of **dimethoxydimethylsilane**, compiled from various sources to provide a comprehensive reference.

Property	Value	Units	Conditions	Citations
Molecular Weight	120.22	g/mol	[1][2][5]	
Appearance	Clear, colorless liquid	-	[1][6]	
Density	0.864 to 0.88	g/mL	at 25 °C	[1][7]
Boiling Point	81 to 82	°C	at 760 mmHg	[2][8]
Melting Point	-80	°C	[2][8]	
Flash Point	-8	°C	Closed Cup	[2][4]
Refractive Index	1.369 to 1.371	-	at 20 °C	[2]
Vapor Pressure	89	mmHg	at 25 °C	
Viscosity	0.44	cSt	at 20 °C	[4]
Water Solubility	Decomposes	-	[3]	
Dielectric Constant	3.66	-	[3][8]	

Experimental Protocols for Property Determination

The determination of the physical properties of chemical compounds like **dimethoxydimethylsilane** relies on standardized, internationally recognized experimental methods. These protocols ensure accuracy, reproducibility, and comparability of data across different laboratories.

Boiling Point Determination

The boiling point is typically determined according to OECD Guideline 103. A common method involves using a distillation apparatus where the liquid is heated, and the temperature at which the vapor pressure equals the atmospheric pressure is recorded. For a substance like DMDMS with a boiling point of 81-82°C, standard laboratory glassware under atmospheric pressure is sufficient.[2]

Density Measurement

Density is often measured using a pycnometer or a digital density meter, following protocols similar to OECD Guideline 109. The method involves precisely measuring the mass of a known volume of the substance at a controlled temperature, typically 25°C.[7]

Refractive Index Measurement

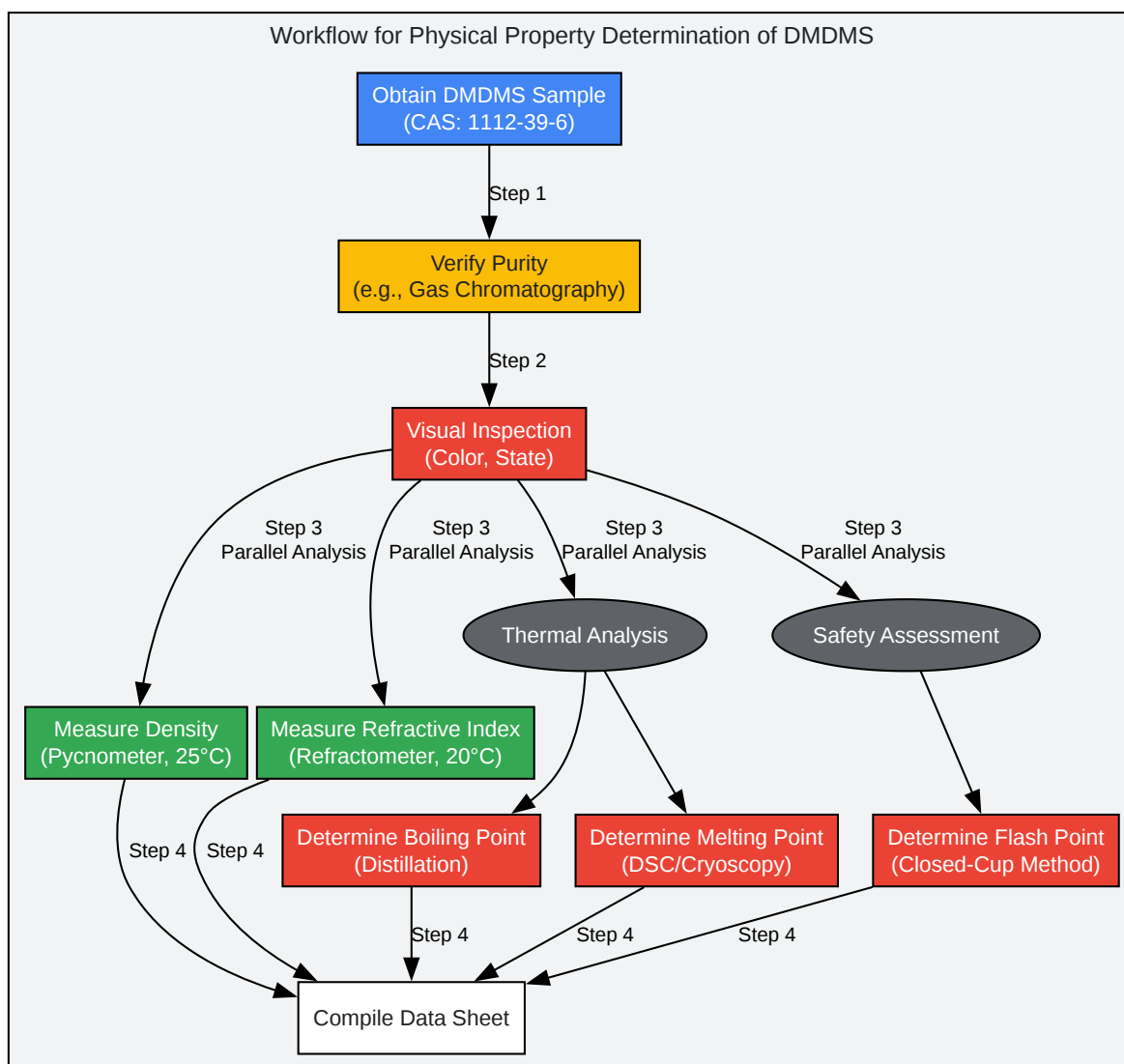
The refractive index, a measure of how light propagates through the substance, is determined using a refractometer (e.g., an Abbé refractometer). This is performed according to OECD Guideline 107. The measurement is taken at a specified temperature, usually 20°C, using a specific wavelength of light (typically the sodium D-line, 589 nm).

Flash Point Determination

The flash point is a critical safety parameter indicating the lowest temperature at which vapors will ignite with an ignition source. For a highly flammable liquid like DMDMS, a closed-cup method such as the Pensky-Martens (ASTM D93) or a similar apparatus is used, as described in OECD Guideline 102.[4]

Logical Workflow for Physical Property Analysis

The characterization of a chemical substance involves a logical sequence of analyses. The following diagram illustrates a typical workflow for determining the key physical properties of a liquid chemical such as **dimethoxydimethylsilane**.



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Caption: Logical workflow for the experimental determination of key physical properties.

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References

- 1. innospk.com [innospk.com]
- 2. store.p212121.com [store.p212121.com]
- 3. Dimethyldimethoxysilane | 1112-39-6 [chemicalbook.com]
- 4. gelest.com [gelest.com]
- 5. Dimethoxydimethylsilane | C₄H₁₂O₂Si | CID 66187 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dimethoxydimethylsilane | DMDMS | C₄H₁₂O₂Si - Ereztech [ereztech.com]
- 7. Dimethoxydimethylsilane Dimethyldimethoxysilane [sigmaaldrich.com]
- 8. dimethoxydimethylsilane [stenutz.eu]
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